

Research Context from Mechanistically Related Compounds

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Compound Focus: Torbafylline

CAS No.: 105102-21-4

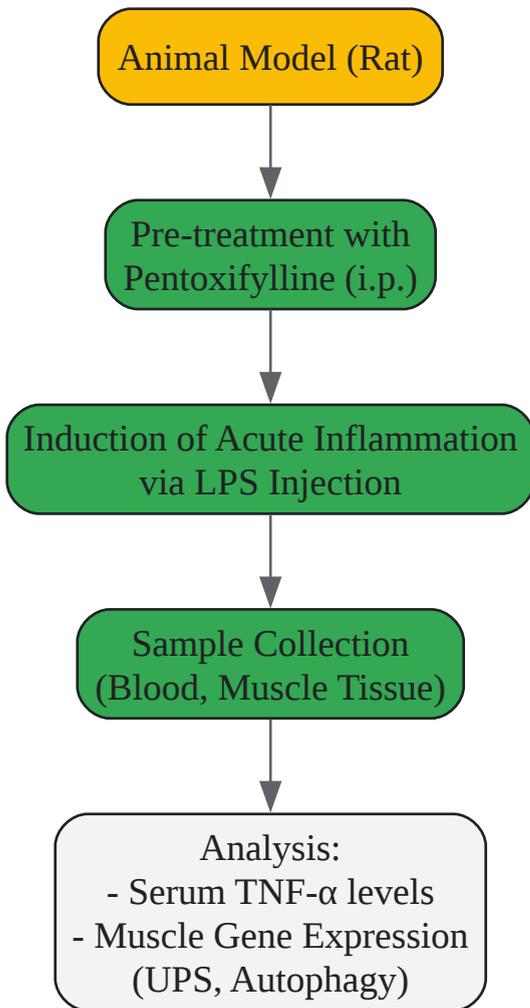
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While data on **Torbafylline** itself is unavailable, research on other xanthine derivatives provides context for its potential mechanisms. The following table summarizes a key study on **pentoxifylline**, which is structurally and mechanistically similar to **Torbafylline** as a methylxanthine derivative.

Compound	Experimental Model	Protocol / Intervention	Key Finding Related to TNF- α	Primary Outcome of the Experiment
Pentoxifylline [1]	Rats (in vivo)	Single intraperitoneal injection (10 mg/100 g body weight) administered 1 hour before LPS injection. Serum collected 90 min post-LPS. [1]	Significantly inhibited the LPS-induced increase in circulating TNF- α levels. [1]	Inhibition of TNF α production did not prevent the activation of autophagy and ubiquitin-proteasome system (UPS) genes in skeletal muscle by LPS. The study concluded that glucocorticoids play a more crucial role. [1]

The experimental workflow for this type of investigation can be visualized as follows:



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Suggestions for Further Investigation

Given the scarcity of information, your exploratory research could take the following directions:

- **Consult Clinical Trial Registries:** Search for "**Torbafylline**" on platforms like **ClinicalTrials.gov**. Even if a study was terminated, its entry may contain a brief description of the original protocol and objectives.
- **Access Patent Documents:** The chemical structure and some manufacturing information are likely disclosed in its patent families. These can be located via the patent number provided in some databases (e.g., US7671070B2) [2].
- **Explore Related Pathways:** Since **Torbafylline** is a cGMP-PDE inhibitor [3], researching the broader role of the **cGMP/PKG signaling pathway** in conditions like peripheral arterial disease or inflammation could provide indirect insights into its theoretical mechanism of action.

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References

1. Role of IGF-I and the TNF α /NF- κ B pathway in the induction of ... [pmc.ncbi.nlm.nih.gov]
2. US7671070B2 - Method of treating ophthalmic infections ... [patents.google.com]
3. Torbafylline - Drug Targets, Indications, Patents [synapse.patsnap.com]

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